

NDI-091143 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NDI-091143

Cat. No.: B609514

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NDI-091143 Technical Support Center

Welcome to the technical support center for **NDI-091143**. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guidance for the use of **NDI-091143** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **NDI-091143** and what is its primary mechanism of action?

A1: **NDI-091143** is a potent and high-affinity inhibitor of human ATP-citrate lyase (ACLY).[1][2][3][4] It functions as an allosteric inhibitor, meaning it binds to a site on the enzyme distinct from the active site.[5] This binding event stabilizes significant conformational changes in the citrate-binding domain of ACLY, which in turn indirectly blocks the binding and recognition of the citrate substrate.[2][6] This ultimately inhibits the enzyme's catalytic activity.

Q2: What is the solubility of **NDI-091143** in common laboratory solvents?

A2: **NDI-091143** exhibits high solubility in Dimethyl Sulfoxide (DMSO). Its solubility in ethanol is significantly lower, and it is considered insoluble in water.[1] For detailed solubility data, please refer to the data table below.

Q3: How should I prepare stock solutions of **NDI-091143**?

A3: It is recommended to prepare stock solutions of **NDI-091143** in fresh, anhydrous DMSO.[1] For in vitro cell-based assays, the final concentration of DMSO should typically not exceed 0.1% to avoid solvent-induced cellular effects.[3] Always perform a negative control experiment to evaluate the potential effects of the solvent on your specific cell line.[3]

Q4: How should I store **NDI-091143** and its stock solutions?

A4: **NDI-091143** powder should be stored at -20°C for long-term stability (up to 3 years).[2] In-solvent stock solutions are best stored at -80°C and should be used within one year.[2] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.[3]

Troubleshooting Guide

Issue 1: Difficulty in dissolving **NDI-091143** in DMSO.

- Potential Cause: The DMSO used may have absorbed moisture, which can significantly reduce the solubility of **NDI-091143**. [1]
- Solution: Always use fresh, anhydrous DMSO for the preparation of stock solutions. [1] If dissolution is still slow, gentle warming in a water bath up to 50-60°C and/or ultrasonication can be employed to facilitate dissolution. [1][2]

Issue 2: Precipitation of **NDI-091143** upon dilution in aqueous media.

- Potential Cause: **NDI-091143** is insoluble in water. [1] Direct dilution of a concentrated DMSO stock solution into aqueous buffers or cell culture media can cause the compound to precipitate out of solution.
- Solution: For in vivo studies and some in vitro assays requiring lower DMSO concentrations, a co-solvent system is recommended. Formulations including PEG300, Tween-80, and saline have been successfully used. [2][3][7] A stepwise dilution approach, where the DMSO stock is first diluted in an intermediate solvent before final dilution in the aqueous medium, can also be effective.

Issue 3: Inconsistent results in cell-based assays.

- Potential Cause 1: The final DMSO concentration in the culture medium is too high, leading to cellular toxicity or off-target effects.
- Solution 1: Ensure the final DMSO concentration is kept as low as possible, ideally below 0.1%.^[3] Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental design to account for any solvent effects.
- Potential Cause 2: The working solution was not freshly prepared.
- Solution 2: For in vivo experiments, it is highly recommended to prepare the working solution freshly on the day of use.^[2] For in vitro experiments, while stock solutions are stable when stored correctly, it is good practice to prepare fresh dilutions for each experiment to ensure consistency.

Data Presentation

Table 1: Solubility of **NDI-091143** in Various Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	~91 - 100	~200.51 - 220.34	Use of fresh, anhydrous DMSO is critical. Warming and ultrasonication can aid dissolution. ^{[1][2][7]}
Ethanol	3	6.61	
Water	Insoluble	-	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution of **NDI-091143** in DMSO

- Materials: **NDI-091143** powder (Molecular Weight: 453.84 g/mol), anhydrous DMSO.
- Procedure:

- Accurately weigh the desired amount of **NDI-091143** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mM. For example, to prepare 1 mL of a 100 mM stock solution, dissolve 45.38 mg of **NDI-091143** in 1 mL of anhydrous DMSO.
- Vortex the solution until the compound is completely dissolved. If necessary, use gentle warming (up to 50°C) or sonication to aid dissolution.
- Aliquot the stock solution into smaller volumes and store at -80°C.

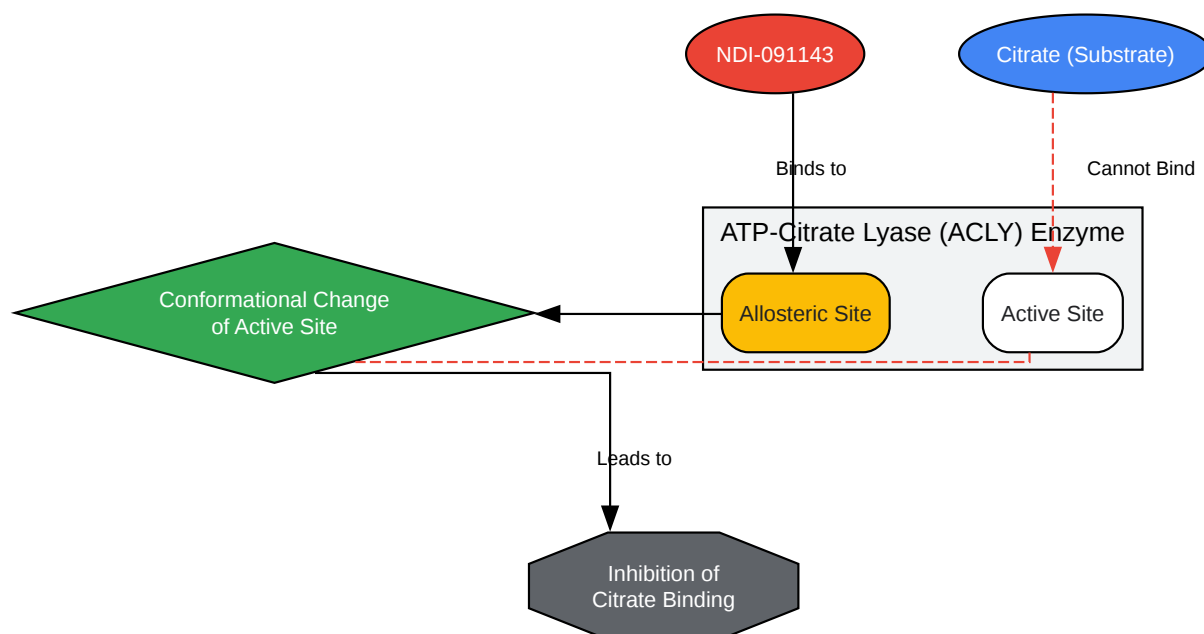
Protocol 2: Preparation of an In Vivo Formulation

This protocol is an example, and the specific formulation may need to be optimized for your experimental model and administration route.

- Materials: **NDI-091143**, anhydrous DMSO, PEG300, Tween-80, Saline (0.9% NaCl).
- Procedure (to prepare 1 mL of working solution):
 - Prepare a concentrated stock solution of **NDI-091143** in DMSO (e.g., 20.8 mg/mL).[\[2\]](#)
 - In a sterile tube, add 100 µL of the DMSO stock solution.[\[2\]](#)
 - Add 400 µL of PEG300 and mix thoroughly until the solution is clear.[\[2\]](#)
 - Add 50 µL of Tween-80 and mix again until the solution is clear.[\[2\]](#)
 - Add 450 µL of saline to bring the final volume to 1 mL. Mix thoroughly.[\[2\]](#)
 - This formulation results in a solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[2\]](#) The final concentration of **NDI-091143** would be 2.08 mg/mL.
 - It is recommended to use this working solution immediately after preparation.[\[1\]](#)

Mandatory Visualization

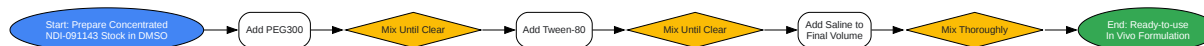
Below is a diagram illustrating the mechanism of action of **NDI-091143** as an allosteric inhibitor of ATP-citrate lyase (ACLY).



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Caption: Mechanism of **NDI-091143** allosteric inhibition of ACLY.

Here is a workflow diagram for preparing an in vivo formulation of **NDI-091143**.



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Caption: Workflow for preparing an **NDI-091143** in vivo formulation.

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- To cite this document: BenchChem. [NDI-091143 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609514#ndi-091143-solubility-in-dms-and-other-solvents]

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